

A Technical Guide to the History and Discovery of Sodium Perborate

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Compound of Interest

Compound Name: *Perboric acid, sodium salt*

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This in-depth technical guide explores the history and discovery of sodium perborate, a compound that has played a significant role in various chemical and industrial applications. From its initial synthesis in the late 19th century to its commercialization as a key component in detergents and its use in organic synthesis, this document provides a comprehensive overview of the key milestones, experimental protocols, and physicochemical properties of this important chemical.

Discovery and Early History

Sodium perborate was first synthesized in 1898, with two independent discoveries occurring almost simultaneously. The Russian-Polish chemist Sebastian Tanatar and, separately, the Russian duo P. Melikoff and L. Pissadewsky, are credited with its initial preparation.^[1] Tanatar's work, published in the "Zeitschrift für physikalische Chemie," described the formation of sodium perborate through two distinct methods: the reaction of sodium borate with hydrogen peroxide in an alkaline solution, and the electrolysis of a sodium borate solution.^[1] Melikoff and Pissadewsky's research, published in "Berichte der deutschen chemischen Gesellschaft," also detailed the synthesis from sodium borate and hydrogen peroxide.

The industrial significance of sodium perborate began to be realized in the early 20th century. In 1907, the German chemical company Degussa, in collaboration with the consumer goods company Henkel, incorporated sodium perborate into the revolutionary laundry detergent,

Persil. This marked the first commercial use of an oxygen-based bleaching agent in a detergent, offering a milder alternative to the harsh chlorine-based bleaches used at the time.

Physicochemical Properties

Sodium perborate exists in two common forms: the tetrahydrate ($\text{NaBO}_3 \cdot 4\text{H}_2\text{O}$) and the monohydrate ($\text{NaBO}_3 \cdot \text{H}_2\text{O}$). The tetrahydrate is the more traditional form, while the monohydrate offers a higher active oxygen content and greater stability at higher temperatures.

Quantitative Data Summary

The key physical and chemical properties of both forms of sodium perborate are summarized in the tables below for easy comparison.

Table 1: General and Physical Properties of Sodium Perborate

Property	Sodium Perborate Monohydrate	Sodium Perborate Tetrahydrate
Molecular Formula	$\text{NaBO}_3 \cdot \text{H}_2\text{O}$	$\text{NaBO}_3 \cdot 4\text{H}_2\text{O}$
Molecular Weight	99.82 g/mol [2]	153.86 g/mol [1]
Appearance	White crystalline powder	White crystalline powder[3]
Odor	Odorless	Odorless[1]
Bulk Density	0.5 - 0.65 g/cm ³ [4]	0.73 - 0.90 g/L[5]
Melting Point	Decomposes	~60-65.5 °C (decomposes)[3]

Table 2: Solubility in Water

Temperature (°C)	Solubility of Sodium Perborate Tetrahydrate (g/100 mL)
18	2.15[1]
20	2.3[3]

Note: Comprehensive solubility data for the monohydrate at various temperatures is not readily available in the searched literature.

Table 3: Thermal and Chemical Properties

Property	Sodium Perborate Monohydrate	Sodium Perborate Tetrahydrate
Active Oxygen Content	min. 15.0% [5]	min. 10.0% [5]
pH (1.5% solution)	~10 [4]	9.5 - 10.5
Decomposition Temperature	≥ 55°C (SADT for 50 kg) [4]	Decomposes above 60°C [3]
Decomposition Products	Boric acid, hydrogen peroxide, sodium oxide (in fire)	Boric acid, hydrogen peroxide, sodium oxide (in fire) [3]

Experimental Protocols

Original Synthesis of Sodium Perborate (Tanatar/Melikoff & Pissadewsky, 1898)

While the full, detailed experimental protocols from the original 1898 publications were not accessible in English translation through the conducted searches, the fundamental principles of the chemical synthesis can be outlined based on recurring descriptions in the literature.[\[1\]](#)

Objective: To synthesize sodium perborate.

Materials:

- Sodium borate (Borax)
- Hydrogen peroxide
- Sodium hydroxide
- Ethanol (for washing)
- Diethyl ether (for washing)

Procedure (General Recreation):

- A solution of sodium borate is prepared in water.
- Sodium hydroxide is added to the sodium borate solution to create an alkaline environment. The formation of sodium metaborate (NaBO_2) occurs in this step.
- To this alkaline borate solution, a solution of hydrogen peroxide is added gradually, likely with cooling to control the exothermic reaction.
- The sodium perborate precipitates out of the solution as a crystalline solid.
- The crystals are then isolated by filtration.
- The collected crystals are washed with ethanol and diethyl ether to remove impurities and aid in drying.
- The final product is dried.

Electrolytic Synthesis of Sodium Perborate (Tanatar, 1898)

Tanatar also reported the synthesis of sodium perborate via electrolysis.^[1] Later patents and scientific papers provide more insight into the potential setup for such a process.

Objective: To synthesize sodium perborate through electrolysis.

Materials:

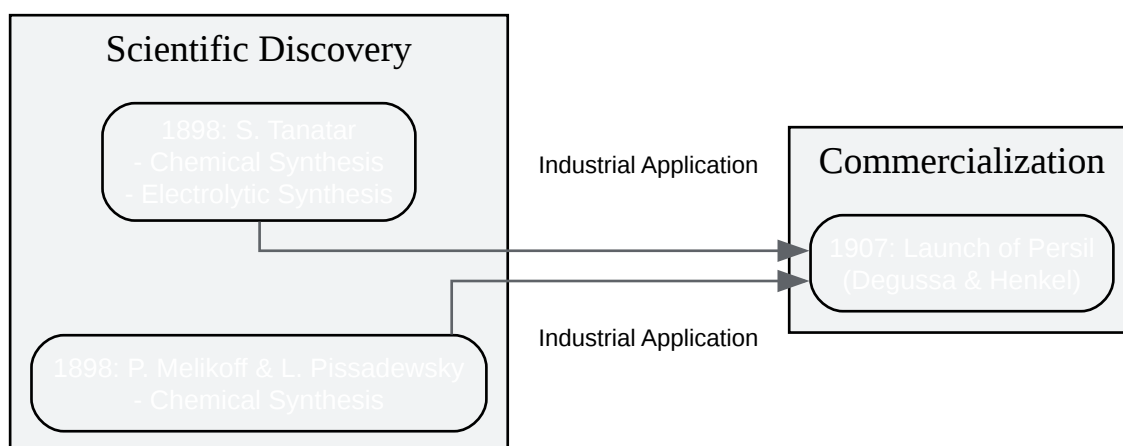
- Sodium borate
- Sodium carbonate (to improve conductivity and act as a buffer)
- Platinum anode
- Steel or other suitable cathode
- Electrolytic cell with a cooling system

Procedure (General Recreation based on later developments):

- An aqueous solution of sodium borate and sodium carbonate is prepared and placed in an electrolytic cell.
- The solution is cooled to a low temperature, typically below 15°C, to improve the stability of the perborate formed.
- A direct current is passed through the solution using a platinum anode and a suitable cathode.
- At the anode, oxidation of borate and hydroxide ions leads to the formation of perborate species.
- The sodium perborate, being less soluble under these conditions, precipitates out of the solution.
- The crystalline product is then collected and dried.

Visualizations

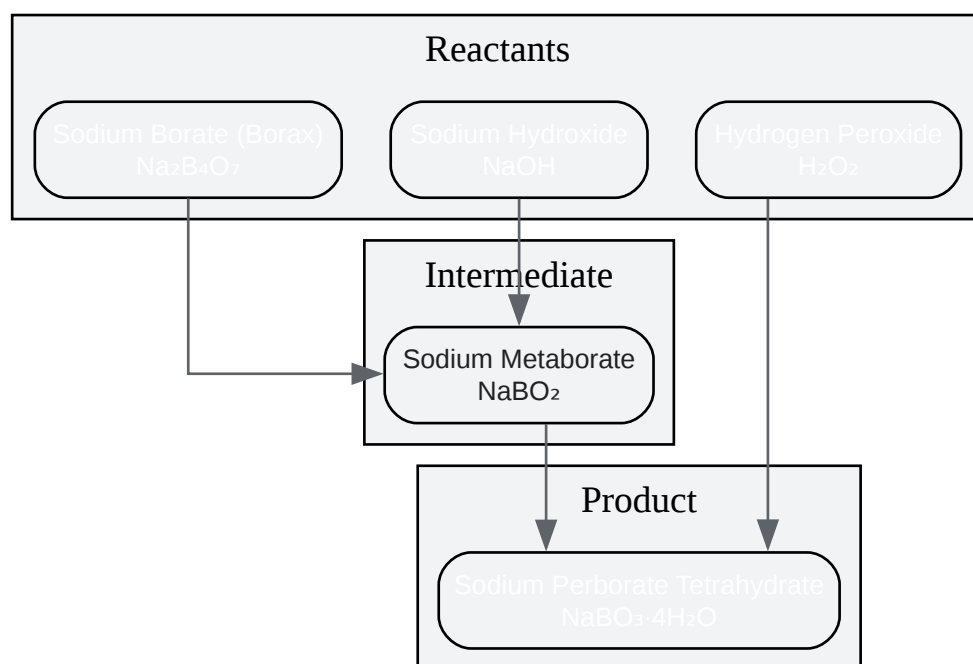
Historical Discovery and Commercialization Timeline



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Caption: A timeline illustrating the key events in the discovery and commercialization of sodium perborate.

Chemical Synthesis Pathway of Sodium Perborate



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Caption: A simplified workflow of the common chemical synthesis of sodium perborate tetrahydrate.

Conclusion

The discovery of sodium perborate at the close of the 19th century marked a significant advancement in inorganic peroxide chemistry. Its subsequent commercialization revolutionized the detergent industry and provided a versatile oxidizing agent for various applications. This guide has provided a detailed overview of the historical context, key scientific contributors, fundamental physicochemical properties, and the experimental approaches that led to the synthesis of this important compound. The provided data and diagrams offer a valuable resource for researchers and professionals in understanding the origins and characteristics of sodium perborate.

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